

Oxythioquinox: A Technical Guide to a Quinoxaline Fungicide

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Compound of Interest

Compound Name: *Chinomethionate*

Cat. No.: *B1668619*

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Introduction

Oxythioquinox, also known by its chemical name 6-methyl-1,3-dithiolo[4,5-b]quinoxalin-2-one and the trade name Chinomethionat, is a synthetic compound belonging to the quinoxaline class of chemicals.[1] Historically, it has been utilized in agriculture as a fungicide, acaricide, and insecticide.[1] As a non-systemic, contact fungicide, Oxythioquinox exhibits both protective and curative properties against a range of fungal pathogens, most notably powdery mildew.[1] [2] Its application has been discontinued in many regions, including the United States and the European Union, due to toxicological concerns.[3] This technical guide provides an in-depth overview of Oxythioquinox, focusing on its chemical properties, fungicidal mode of action, and relevant experimental protocols for its evaluation.

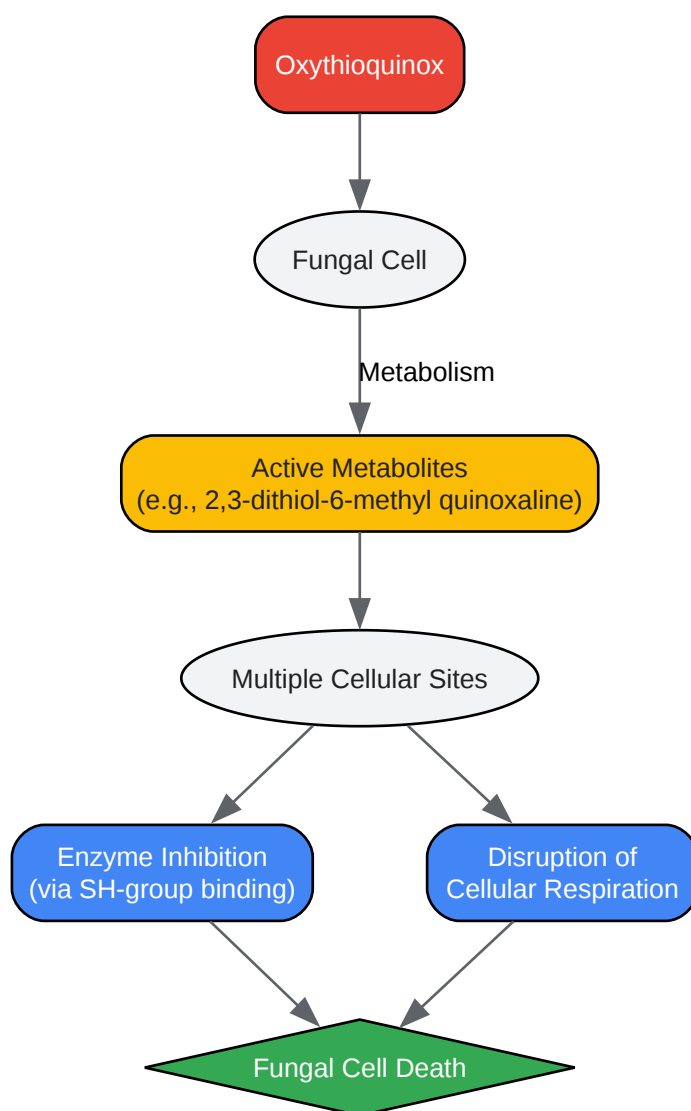
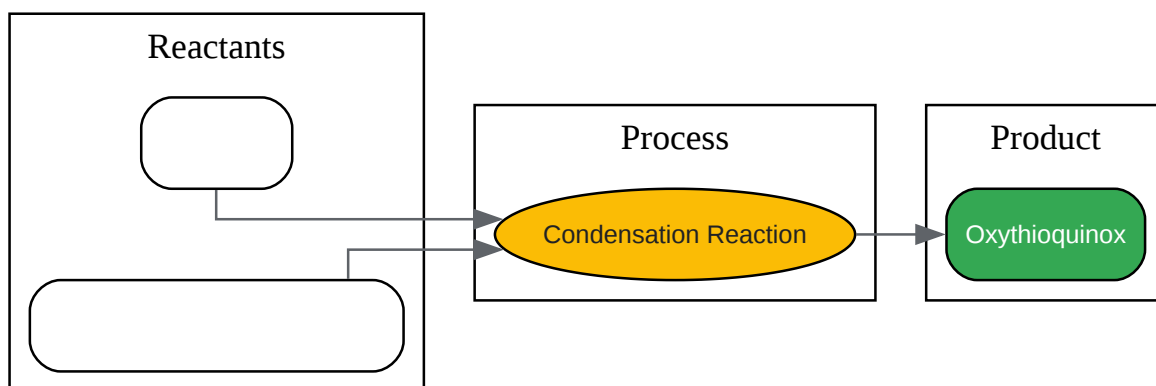
Chemical and Physical Properties

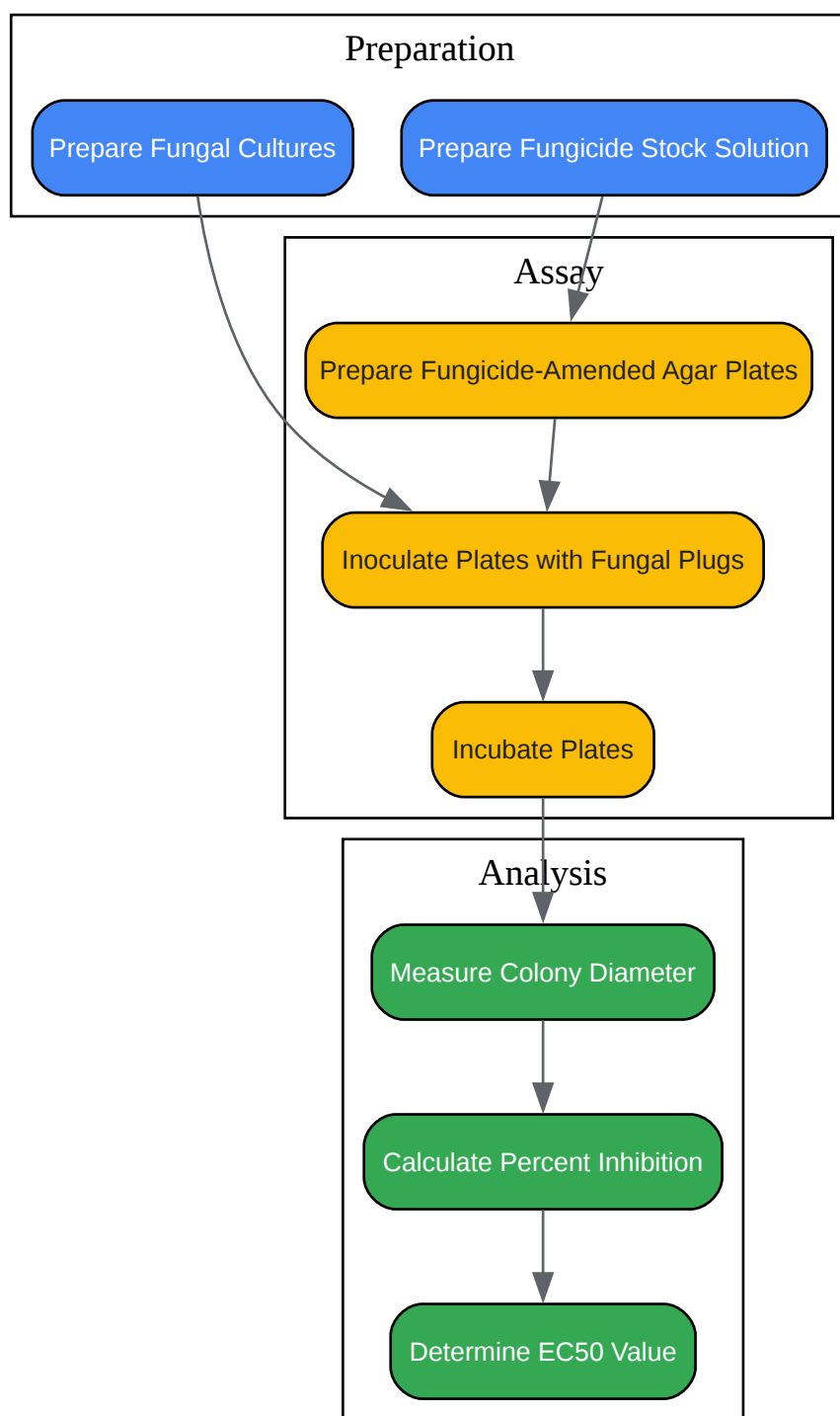
Oxythioquinox is a yellow crystalline solid with a molecular formula of $C_{10}H_6N_2OS_2$ and a molecular weight of 234.3 g/mol .[3] It has low aqueous solubility and is relatively stable under normal conditions, though it undergoes hydrolysis in alkaline media.[1][3]

Property	Value	Reference
Chemical Name	6-methyl-1,3-dithiolo[4,5-b]quinoxalin-2-one	[4]
Common Names	Oxythioquinox, Chinomethionat, Quinomethionate	[4]
CAS Number	2439-01-2	[1]
Molecular Formula	C ₁₀ H ₆ N ₂ OS ₂	[1][3]
Molecular Weight	234.3 g/mol	[3]
Appearance	Yellow crystals	[3]
Solubility	Low in water	[1]
Stability	Relatively stable, hydrolyzes in alkaline media	[3]

Synthesis of Oxythioquinox

The commercial synthesis of Oxythioquinox (Chinomethionat) is achieved through the condensation reaction of 6-methylquinoxaline-2,3-dithiol with phosgene.[1][2] This reaction forms the dithioloquinoxaline structure characteristic of the compound.





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References

- 1. journals.asm.org [journals.asm.org]
- 2. Chinomethionat (Ref: ENT 25606) [sitem.herts.ac.uk]
- 3. Fungicide Resistance in Powdery Mildew Fungi - PMC [pmc.ncbi.nlm.nih.gov]
- 4. journals.asm.org [journals.asm.org]
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